

Aszonapyrone A structure activity relationship

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Compound Focus: Aszonapyrone A

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Molecular Profile of Aszonapyrone A

The table below summarizes the fundamental chemical and biological characteristics of **Aszonapyrone A**.

Property	Description
IUPAC Name	[(2S,4aR,4bS,8R,8aS,10aR)-8-[(4-hydroxy-6-methyl-2-oxopyran-3-yl)methyl]-1,1,4a,8a-tetramethyl-7-methylidene-2,3,4,4b,5,6,8,9,10,10a-decahydrophenanthren-2-yl] acetate [1]
Molecular Formula	C ₂₈ H ₄₀ O ₅ [2] [1]
Molecular Weight	456.61 g/mol [2] [1]
CAS Number	83103-08-6 [2]
Class	Polycyclic meroditerpene [2]
Natural Source	Fungi of the genera <i>Neosartorya</i> and <i>Aspergillus</i> (section <i>Fumigati</i>), such as <i>A. zonatus</i> and <i>N. laciniosa</i> [2] [3] [4]
Solubility	Soluble in ethanol, methanol, DMF, or DMSO [2]

Biological Activity & Comparative Data

Aszonapyrone A exhibits a range of biological activities. The following table compares its documented effects and the corresponding experimental evidence.

Biological Activity	Experimental Data / Observation	Test System / Context
Anticancer Activity	Induction of apoptosis [3]	Breast cancer cell lines (Study by Eamvijarn et al.) [3]
	Cytostatic/cytotoxic effects [4]	Human cancer cell lines (MCF-7, NCI-H460, A375-C5); evaluated via SRB assay [4]
Antibacterial & Antibiofilm Activity	Active against multidrug-resistant Gram-positive bacteria and bacterial biofilms [2]	Not specified
	No antibacterial activity (MIC >256 µg/mL) [5]	Screening against Gram-positive/-negative bacteria and multidrug-resistant isolates [5]
Antifungal Activity	Potential as an antifungal agent [1]	Not specified
Anti-inflammatory Activity	Inhibition of the NF-κB signaling pathway [1]	Not specified
Enzyme Inhibition	Related meroditerpene, Sartorypyrone D, is a NADH-fumarate reductase inhibitor [6]	<i>In vitro</i> enzyme assay [6]

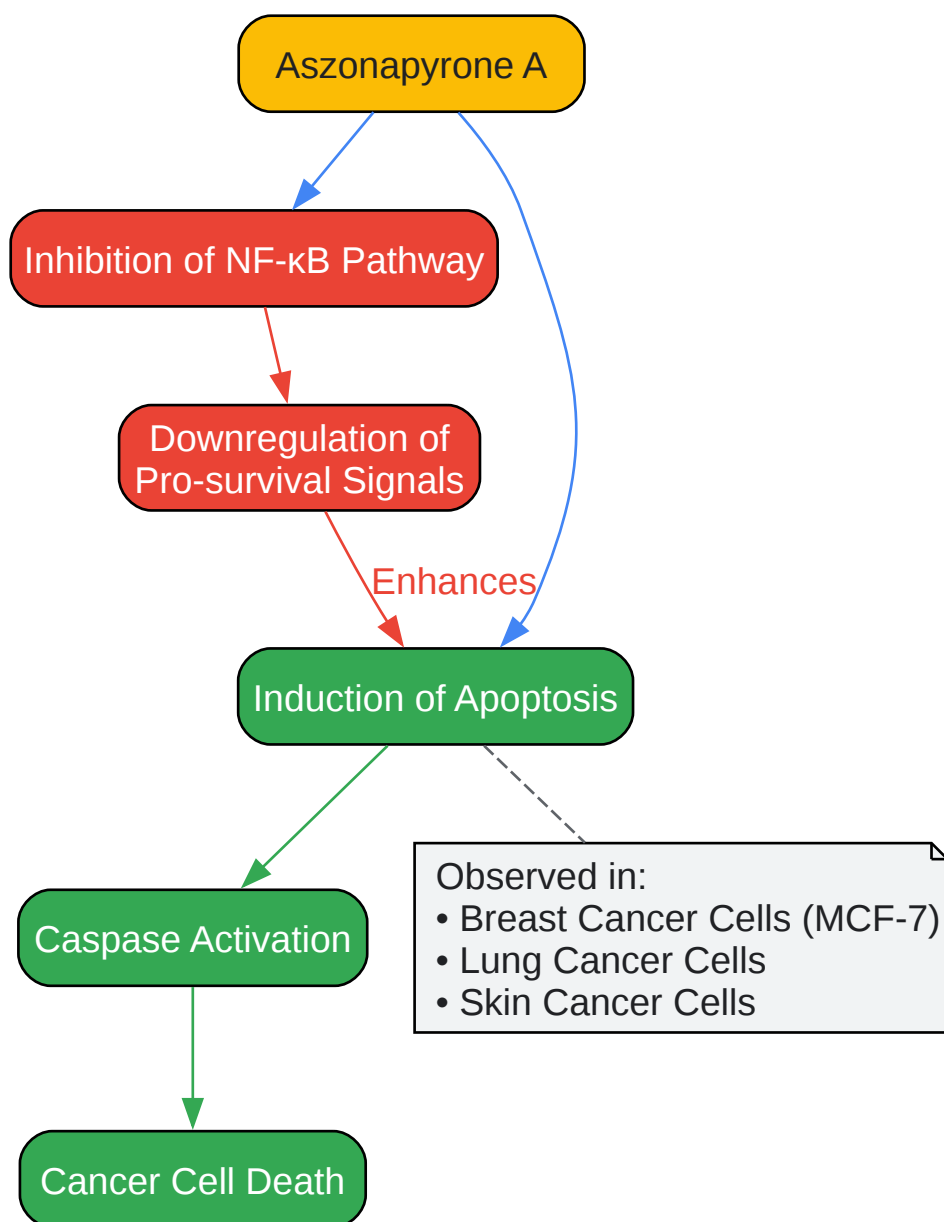
Experimental Protocols from Literature

For researchers looking to replicate or build upon existing studies, here are the methodologies for key experiments cited in the literature.

- **Cytotoxicity Assay (SRB Method):** The growth inhibitory activity of **Aszonapyrone A** on human cancer cell lines (e.g., MCF-7 breast adenocarcinoma, NCI-H460 non-small cell lung cancer, A375-C5 melanoma) was evaluated using the protein-binding dye Sulforhodamine B (SRB) method [4]. This is a standard colorimetric assay for *in vitro* cytotoxicity testing.
- **Isolation and Purification from Fungal Culture:** A typical protocol for obtaining **Aszonapyrone A** from fungal cultures involves several steps [5]:
 - **Extraction:** The fungal biomass is extracted with ethyl acetate.
 - **Partitioning:** The crude extract is subsequently partitioned, often using solvents like n-hexane and acetonitrile, to remove fatty impurities.
 - **Chromatography:** Final purification is achieved using preparative chromatographic techniques, such as silica gel column chromatography and High-Performance Liquid Chromatography (HPLC).

Proposed Signaling Pathway in Cancer

The search results indicate that **Aszonapyrone A** can trigger apoptosis in cancer cells [3] and also inhibit the NF- κ B signaling pathway [1]. While a fully elucidated mechanism is not provided, the diagram below integrates these findings into a plausible signaling pathway based on the available data.



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Key Research Considerations

- **Source and Production:** **Aszonapyrone A** is a secondary metabolite produced by specific fungi. It is commercially available for research from biological compound suppliers, typically sold in milligram quantities [2] [1].
- **Storage and Stability:** For long-term storage, it is recommended to keep **Aszonapyrone A** at **-20°C** to ensure its stability [2].

- **Structural Analogs:** When studying SAR, it is useful to compare **Aszonapyrone A** with related meroditerpenes such as **Sartorypyrone A**, **Aszonapyrone B**, and **Chevalone B**, which may have varying biological activities and structural features [5] [4].

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Address: Ontario, CA 91761, United States

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